

Understanding the Analyte: 5-Chloro-4-methoxysalicylaldehyde

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Compound of Interest

Compound Name:	5-Chloro-4-methoxysalicylaldehyde
Cat. No.:	B1455506

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Before selecting a purification strategy, it is essential to understand the physicochemical properties of the target compound and its likely impurities.

Table 1: Physicochemical Properties of **5-Chloro-4-methoxysalicylaldehyde**

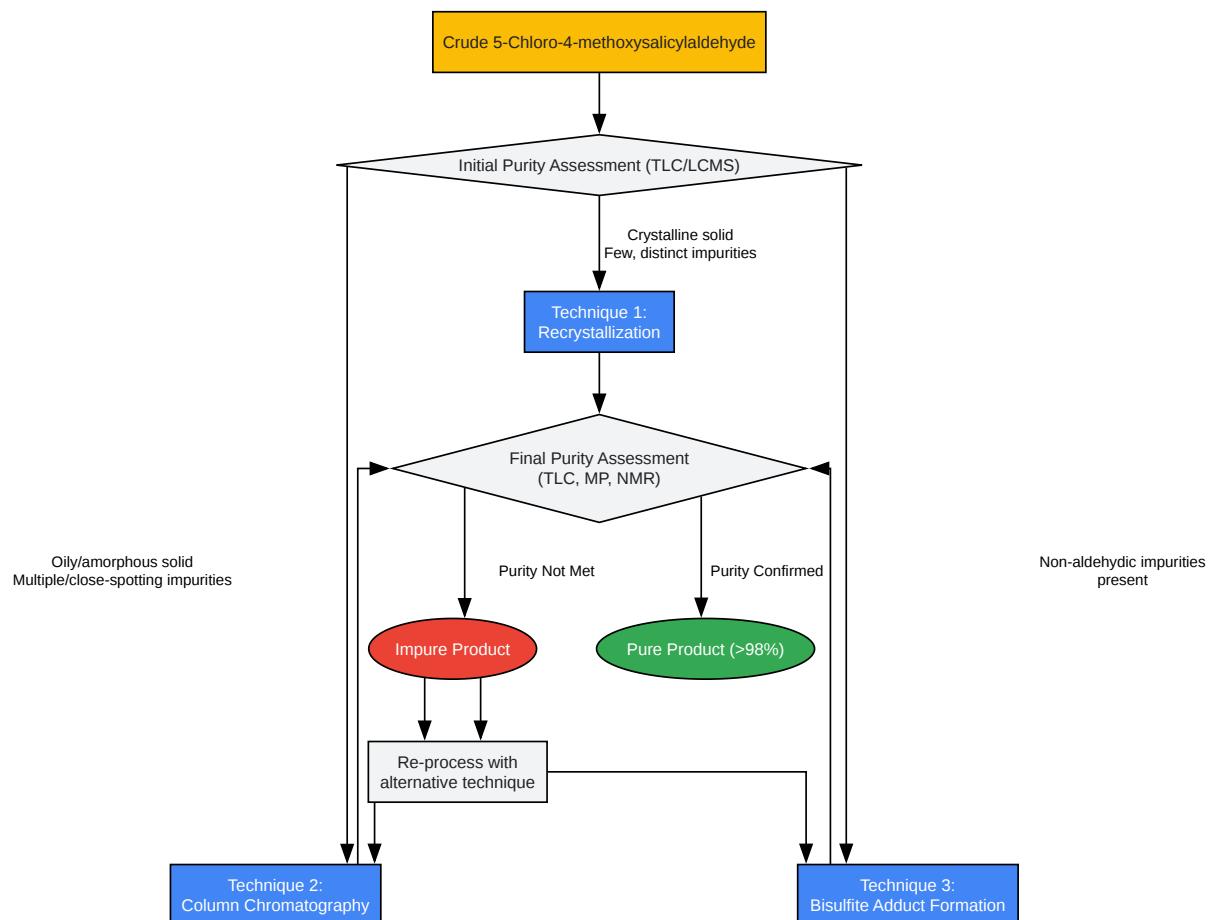
Property	Value	Source
CAS Number	89938-56-7	[1]
Molecular Formula	C ₈ H ₇ ClO ₃	[2]
Molecular Weight	186.59 g/mol	[2]
Appearance	Typically a solid (e.g., white to off-white powder)	General Knowledge
Melting Point	Data not widely published; requires experimental determination.	
Solubility	Soluble in many organic solvents like ethanol, methanol, ethyl acetate, DCM. Sparingly soluble in water.	General Knowledge

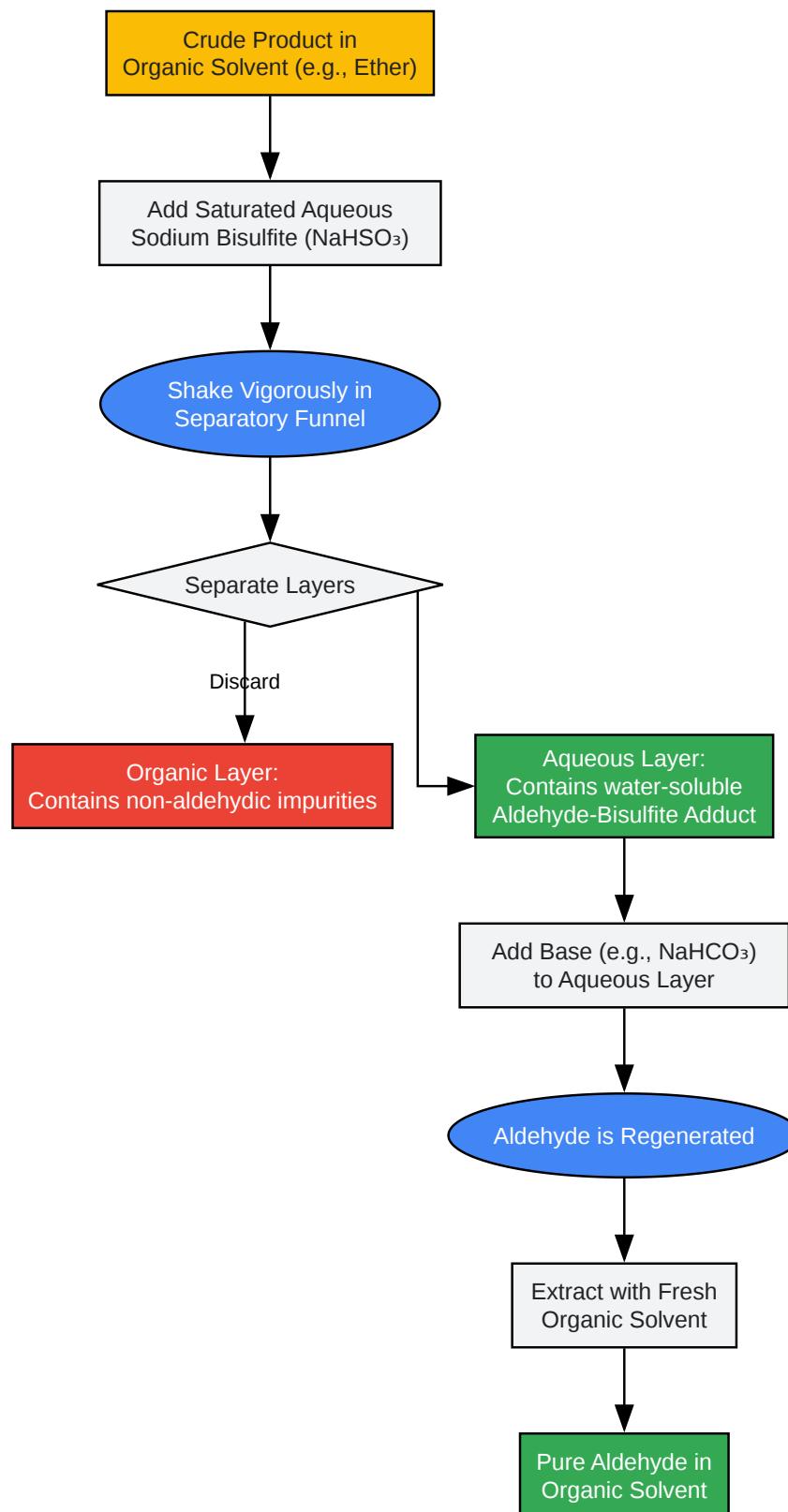
Common Impurities in Synthesis

The purity challenges associated with **5-Chloro-4-methoxysalicylaldehyde** often stem from its synthesis. Common synthetic routes can introduce several types of impurities.[3] These can include:

- Starting Materials: Unreacted precursors from the formylation reaction.
- Isomeric Impurities: Formation of other chloro-methoxysalicylaldehyde isomers due to a lack of complete regioselectivity.[3]
- Oxidation Products: The aldehyde functional group is susceptible to oxidation, especially upon exposure to air, forming the corresponding 5-chloro-4-methoxy-salicylic acid.[3][4]
- Byproducts from Reagents: Side-products from the specific synthetic reaction used (e.g., Vilsmeier-Haack or Reimer-Tiemann reaction).[3][5]

A general workflow for purification is essential for systematically approaching the isolation of the target compound.



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